

Troubleshooting low efficacy of Claficapavir in antiviral assays

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Technical Support Center: Claficapavir

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Claficapavir** in antiviral assays.

Troubleshooting Guides Issue 1: Higher than Expected IC50/EC50 Values

You may observe a lower-than-expected potency of **Claficapavir** in your antiviral assay. This can manifest as an IC50 or EC50 value that is significantly higher than the reported $\sim 1 \, \mu M.[1]$

Possible Causes and Solutions

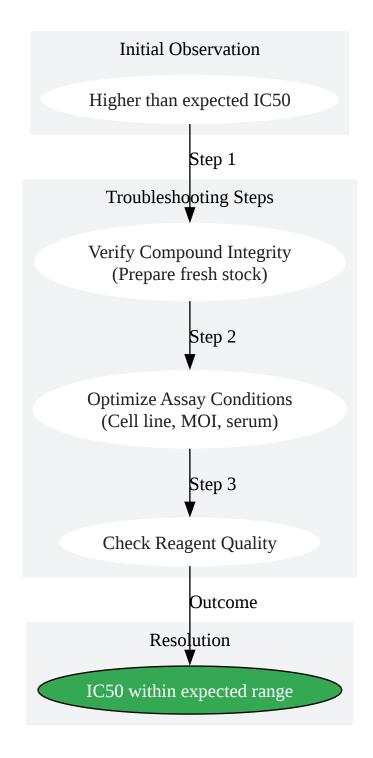


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Possible Cause	Recommended Action
Compound Degradation	Ensure proper storage of Claficapavir stock solutions (aliquoted, protected from light, at the recommended temperature). Prepare fresh working dilutions for each experiment.
Assay System Variability	The choice of cell line can significantly impact antiviral efficacy[2]. Verify that the cell line used is appropriate and susceptible to the HIV-1 strain in your assay. Consider testing in a different validated cell line.
High Protein Concentration in Media	Claficapavir may bind to serum proteins, reducing its effective concentration. If your assay medium has a high serum concentration, consider reducing it or using a serum-free medium for the duration of drug exposure, if compatible with your cells.
Incorrect Viral Titer	An excessively high multiplicity of infection (MOI) can overcome the inhibitory effect of the compound. Ensure your viral titer is accurate and use a consistent, optimized MOI for your assays.
Reagent Quality	Verify the quality and concentration of all reagents, including cell culture media, serum, and the Claficapavir compound itself.





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